

biological activity of 2-bromoethyl N,N-dimethylcarbamate derivatives compared to standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromoethyl N,N-dimethylcarbamate

Cat. No.: B2543142

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Acetylcholinesterase (AChE) Inhibitory Activity

N,N-dimethylcarbamate derivatives have been investigated for their potential to inhibit acetylcholinesterase (AChE), an enzyme responsible for the breakdown of the neurotransmitter acetylcholine. Inhibition of AChE is a key therapeutic strategy for managing the symptoms of Alzheimer's disease.

Comparative Data of AChE Inhibitors

Compound/Derivative	AChE Inhibition (%) at 50 μ M	IC50 (μ M)	Standard Compound	IC50 (μ M)
N,N-dimethylcarbamate derivative 4[1]	85%	Not Reported	Galantamine[2]	-
N,N-dimethylcarbamate derivative 8[1]	69%	Not Reported	Rivastigmine[2]	-
Salicylanilide N,N-disubstituted (thio)carbamates [3]	-	38 - 90	-	-
Carbamate derivative 12[2]	-	17.41 \pm 0.22	-	-

Note: A direct comparison of IC50 values for the N,N-dimethylcarbamate derivatives from the primary study is not possible as only percentage inhibition was reported. The other carbamate derivatives show a wide range of inhibitory potency.

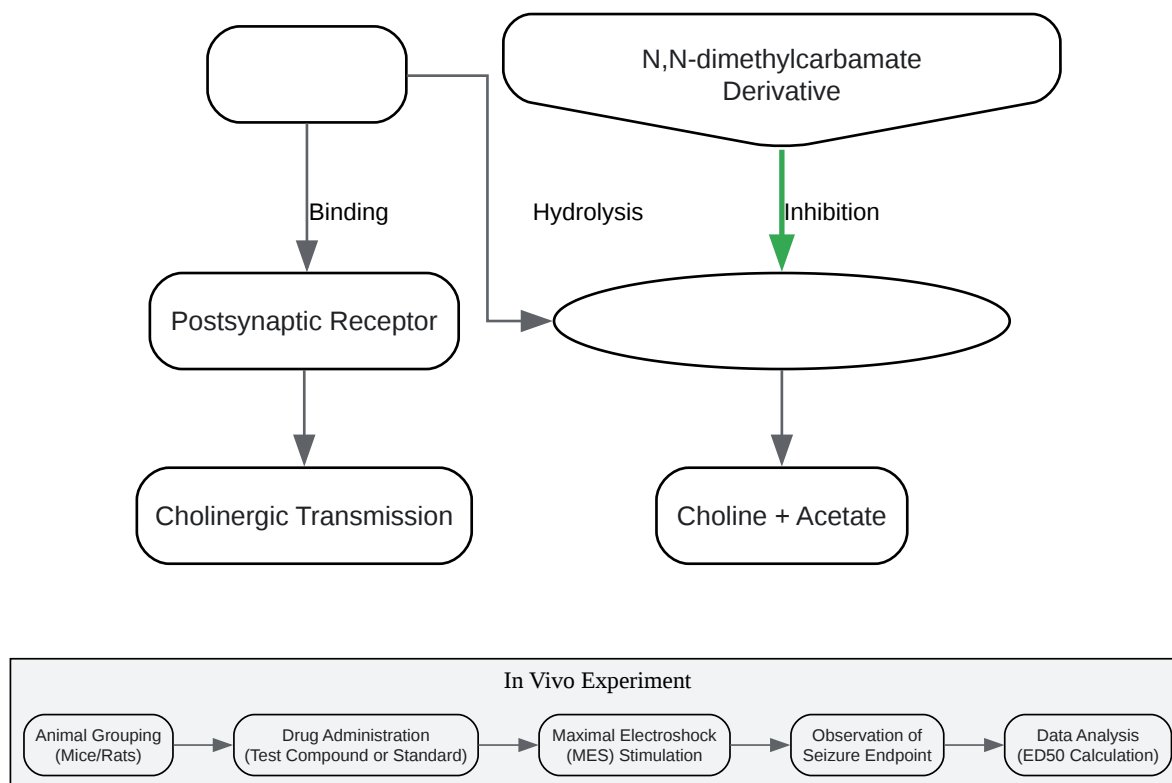
Experimental Protocol: Acetylcholinesterase Inhibition Assay

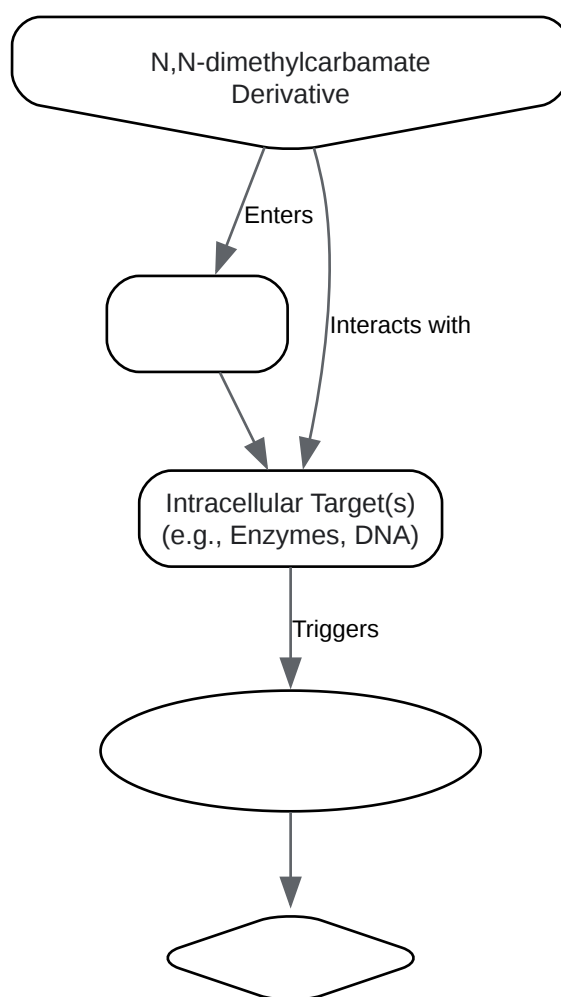
The inhibitory activity against AChE is commonly determined using a spectrophotometric method, such as the Ellman's method.

- Principle: The assay measures the activity of AChE by monitoring the formation of thiocholine, which reacts with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) to produce a colored product. The rate of color formation is proportional to the enzyme activity.
- Procedure:
 - Prepare solutions of the test compounds and the standard inhibitor (e.g., galantamine) at various concentrations.

- In a 96-well plate, add the AChE enzyme solution, DTNB, and the test compound or standard.
- Initiate the reaction by adding the substrate, acetylthiocholine iodide (ATCI).
- Measure the absorbance of the colored product at a specific wavelength (e.g., 412 nm) over time using a microplate reader.
- Calculate the percentage of inhibition for each concentration of the test compound.
- Determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, by plotting the percentage of inhibition against the inhibitor concentration.

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References

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